

YC137: A Technical Guide to a Novel Naphthoquinone-Based Apoptosis Inducer

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YC137

Cat. No.: B1683862

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

YC137 has emerged as a significant small molecule in the landscape of apoptosis research. Identified as a potent inhibitor of the B-cell lymphoma 2 (Bcl-2) protein, **YC137**'s chemical scaffold is rooted in a naphthoquinone structure, a class of compounds well-documented for their cytotoxic and pro-apoptotic effects in cancer cells. This technical guide provides a comprehensive overview of **YC137**, detailing its mechanism of action, available quantitative data, and the experimental protocols utilized in its characterization. The information presented herein is intended to serve as a foundational resource for researchers investigating novel anti-cancer therapeutics and the intricate pathways of programmed cell death.

Core Mechanism of Action: Bcl-2 Inhibition

YC137's primary mechanism of action is the direct inhibition of the anti-apoptotic protein Bcl-2. By binding to Bcl-2, **YC137** disrupts the protein-protein interaction between Bcl-2 and pro-apoptotic members of the Bcl-2 family, specifically the BH3-only protein Bid. This disruption liberates pro-apoptotic proteins, leading to the permeabilization of the outer mitochondrial membrane, release of cytochrome c, and subsequent activation of the caspase cascade, culminating in apoptosis.

Quantitative Data

The following table summarizes the available quantitative data for **YC137**'s biological activity.

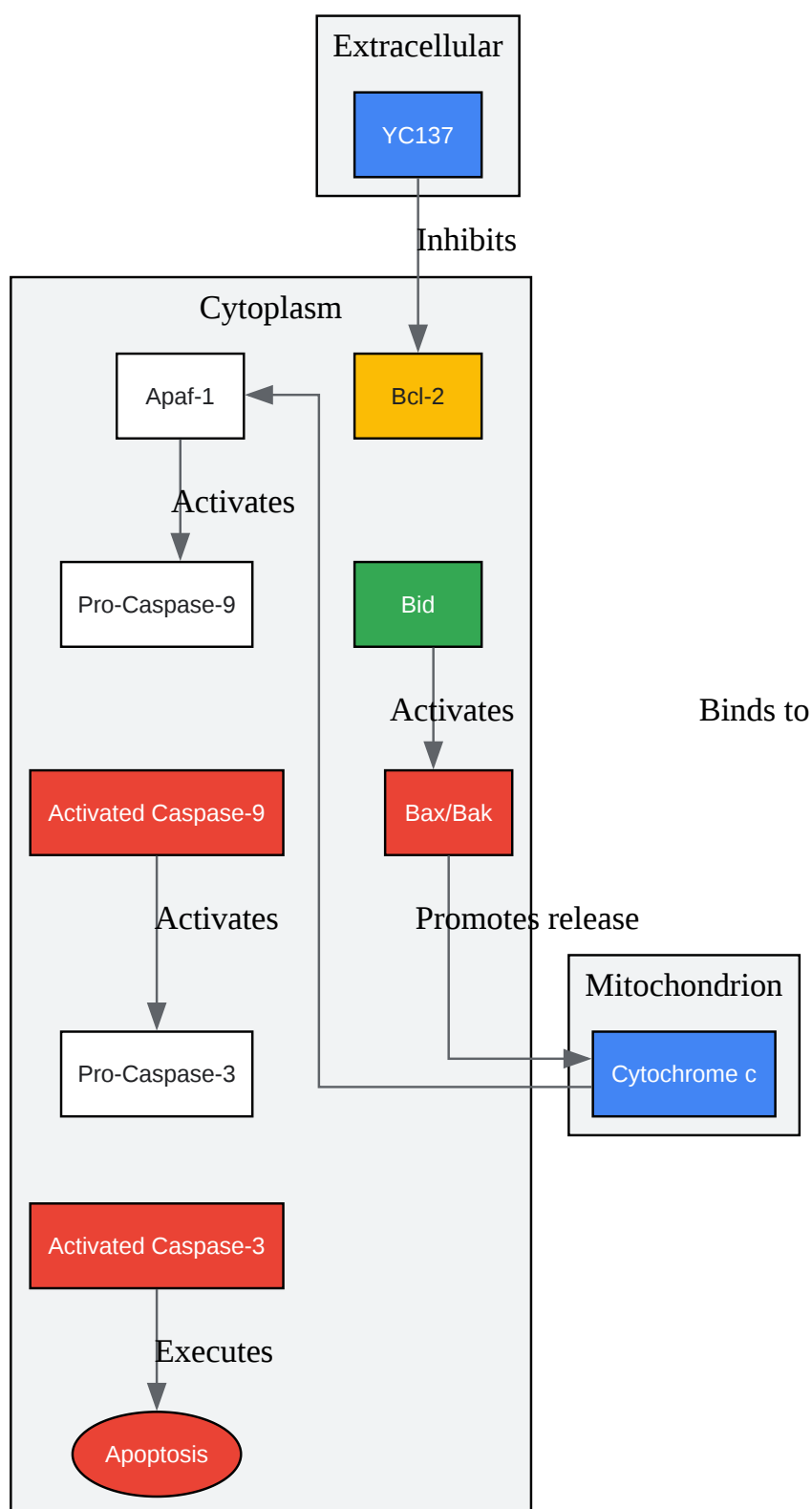
Parameter	Value	Cell Line/System	Reference
Bcl-2 Binding Affinity (Ki)	1.3 μ M	In vitro competitive fluorescence polarization assay	[1]
Effective Apoptotic Concentration	<300 nM	MDA-MB435B (Breast Cancer)	N/A

Note: A comprehensive table of IC50 values for **YC137** across a broad range of cancer cell lines is not currently available in the public scientific literature. The provided data points are based on specific published studies.

Signaling Pathways

Established YC137-Induced Apoptosis Pathway

The confirmed signaling cascade initiated by **YC137** involves the intrinsic apoptosis pathway, as depicted below.



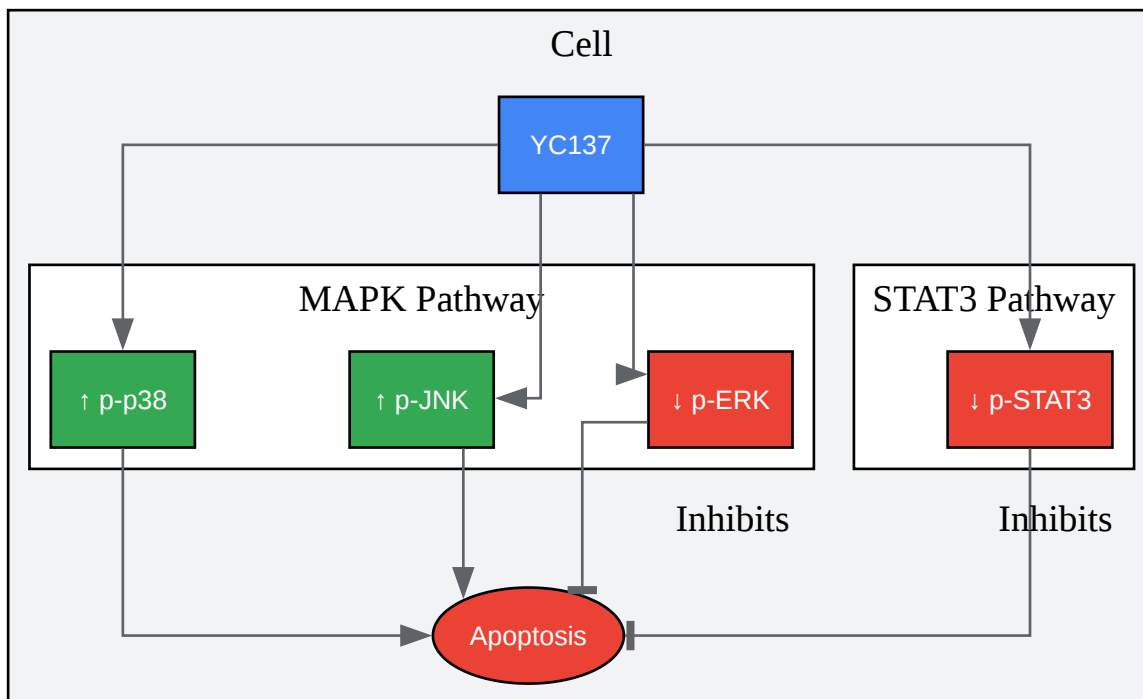
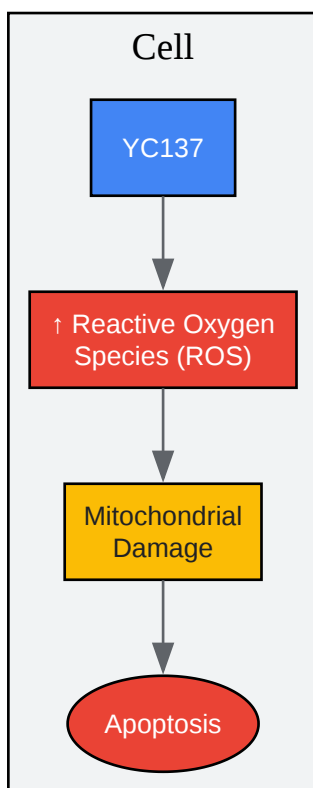
[Click to download full resolution via product page](#)

Caption: **YC137** inhibits Bcl-2, initiating the intrinsic apoptosis pathway.

Hypothetical Signaling Pathways for Naphthoquinones

While not yet experimentally confirmed for **YC137** specifically, other naphthoquinone compounds are known to induce apoptosis through the generation of reactive oxygen species (ROS) and modulation of the MAPK and STAT3 signaling pathways. The following diagrams illustrate these potential, but unverified, mechanisms for **YC137**.

1. ROS-Mediated Apoptosis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mpbio.com [mpbio.com]
- To cite this document: BenchChem. [YC137: A Technical Guide to a Novel Naphthoquinone-Based Apoptosis Inducer]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683862#yc137-as-a-naphthoquinone-apoptosis-inducer]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com